

## Fmoc-Cys(Trt)-OH molecular weight and formula

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Compound of Interest		
Compound Name:	Fmoc-Cys(Trt)-OH	
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# In-Depth Technical Guide: Fmoc-Cys(Trt)-OH

For Researchers, Scientists, and Drug Development Professionals

This guide provides core technical data and procedural insights into the use of N- $\alpha$ -Fmoc-S-trityl-L-cysteine, commonly abbreviated as **Fmoc-Cys(Trt)-OH**. This reagent is a cornerstone in solid-phase peptide synthesis (SPPS) for the introduction of cysteine residues into peptide sequences. The trityl (Trt) protecting group on the sulfhydryl side chain offers robust protection under standard Fmoc-based synthesis conditions and can be readily removed during the final acidolytic cleavage step.

## **Core Compound Data**

The fundamental physicochemical properties of **Fmoc-Cys(Trt)-OH** are summarized below. This data is critical for accurate reagent preparation and stoichiometric calculations in peptide synthesis.



Parameter	Value	References
Chemical Formula	C37H31NO4S	[1][2][3]
Molecular Weight	585.71 g/mol	[3][4][5]
CAS Number	103213-32-7	[1][2][4]
Appearance	White to off-white solid/powder	[4][5]
Purity	Typically ≥95.0%	
Melting Point	170-173 °C	[5]
Solubility	Soluble in DMF, DMSO, Chloroform, Dichloromethane, Ethyl Acetate, Acetone; Insoluble in water.	[1][2][5]
Storage Temperature	2-8°C	[5]

# Experimental Protocol: Incorporation of Fmoc-Cys(Trt)-OH in Fmoc-SPPS

This section details a standard protocol for the coupling of **Fmoc-Cys(Trt)-OH** onto a resinbound peptide chain during Fmoc-based solid-phase peptide synthesis.

#### Materials:

- Fmoc-Cys(Trt)-OH
- Peptide synthesis resin (e.g., Rink Amide or Wang resin with N-terminal deprotected amino acid)
- N,N'-Diisopropylcarbodiimide (DIC)
- OxymaPure® or 1-Hydroxybenzotriazole (HOBt)
- N,N-Dimethylformamide (DMF), peptide synthesis grade



- Piperidine solution (20% in DMF)
- Dichloromethane (DCM)
- Kaiser Test kit

#### Methodology:

- Resin Swelling: Swell the peptide resin in DMF for 30-60 minutes in a suitable reaction vessel.
- Fmoc Deprotection:
  - o Drain the DMF from the swollen resin.
  - Add 20% piperidine in DMF to the resin.
  - Agitate for 5 minutes. Drain.
  - Repeat the piperidine treatment for an additional 15 minutes.
  - Drain the piperidine solution and wash the resin thoroughly with DMF (5-7 times).
  - Perform a Kaiser test to confirm the presence of a free primary amine.
- Activation and Coupling of Fmoc-Cys(Trt)-OH:
  - In a separate vessel, dissolve Fmoc-Cys(Trt)-OH (3-5 equivalents relative to resin loading) and OxymaPure or HOBt (3-5 equivalents) in a minimal amount of DMF.
  - Add DIC (3-5 equivalents) to the amino acid solution and allow it to pre-activate for 5-10 minutes at room temperature.
  - Drain the DMF from the deprotected resin.
  - Add the activated Fmoc-Cys(Trt)-OH solution to the resin.
  - Agitate the reaction mixture at room temperature for 1-2 hours.

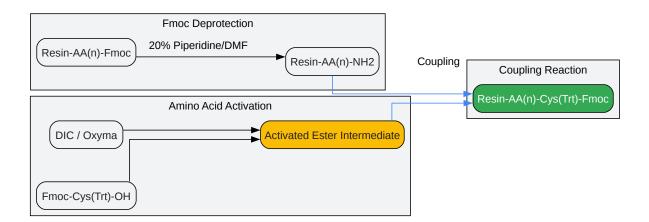


- Capping (Optional): If the coupling is found to be incomplete via a Kaiser test, any unreacted amines can be acetylated (capped) using a solution of acetic anhydride and a nonnucleophilic base like diisopropylethylamine (DIPEA) in DMF to prevent the formation of deletion sequences.
- Washing: After the coupling reaction is complete (confirmed by a negative Kaiser test), drain
  the reaction solution and wash the resin thoroughly with DMF (3-5 times) followed by DCM
  (3-5 times) to prepare for the next deprotection/coupling cycle.

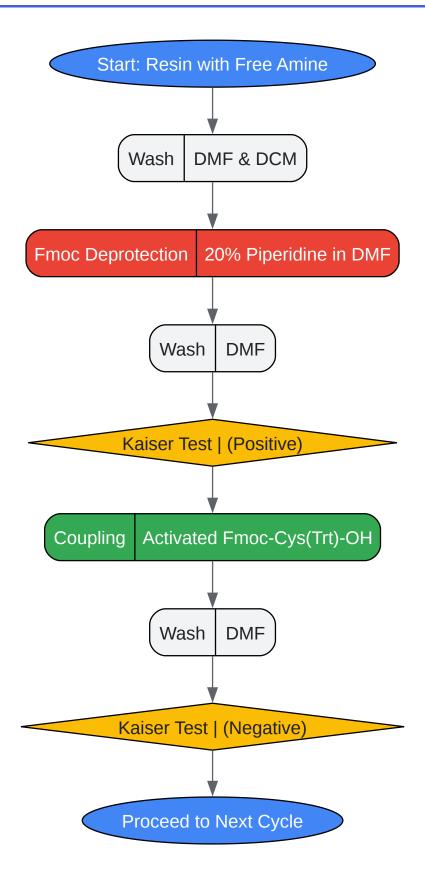
### **Process Visualization**

The following diagrams illustrate the key chemical transformations and the overall workflow for incorporating a cysteine residue using **Fmoc-Cys(Trt)-OH** in a standard peptide synthesis cycle.









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